

An In-depth Technical Guide to the Thermodynamic Properties of Helium-Oxygen Mixtures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heliox*

Cat. No.: *B1219071*

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential thermodynamic properties of helium-oxygen (**heliox**) mixtures. A thorough understanding of these properties is critical for the application of **heliox** in medical and research settings, particularly in respiratory therapies and drug delivery systems. The unique physical characteristics of **heliox**, primarily its low density, significantly influence its behavior and therapeutic efficacy.^{[1][2]}

Core Thermodynamic and Physical Properties

Helium-oxygen mixtures are characterized by several key physical properties that distinguish them from air (a mixture of nitrogen and oxygen). These properties are dependent on the composition of the mixture (i.e., the relative percentages of helium and oxygen), temperature, and pressure.^[3] The most therapeutically relevant property is the mixture's low density, which reduces the work of breathing in patients with airway obstruction.^{[4][5]}

The density of a **heliox** mixture is significantly lower than that of air. For example, a common 80:20 mixture of helium and oxygen is about 2.5 times less dense than air.^[6] This lower density minimizes turbulent flow in the airways, converting it to more efficient laminar flow, which decreases airway resistance and the effort required for ventilation.^{[1][5]}

Table 1: Density of Helium, Oxygen, and Common **Heliox** Mixtures at Standard Conditions (0°C and 1 atm)

Gas/Mixture	Composition (He/O ₂)	Molar Mass (g/mol)	Density (g/L)
Helium	100/0	4.00	0.176[7]
Oxygen	0/100	32.00	1.408[7]
Heliox 80/20	80/20	9.60	~0.429
Heliox 70/30	70/30	12.40	~0.554
Air	(78% N ₂ , 21% O ₂ , etc.)	~28.97	1.292

Note: Densities for mixtures are calculated based on ideal gas laws and component molar masses.

While density is dramatically reduced, the viscosity of **heliox** is similar to that of air.[5][8] In the smaller airways where gas flow is predominantly laminar, resistance is influenced more by viscosity than density.[5] However, in the larger airways, where obstruction often leads to turbulent flow, the low density of **heliox** is the dominant factor in reducing resistance.[5]

Table 2: Dynamic Viscosity of Helium, Oxygen, and a **Heliox** Mixture

Gas/Mixture	Composition (He/O ₂)	Temperature (°C)	Dynamic Viscosity (μPa·s)
Helium	100/0	25	19.8
Oxygen	0/100	25	20.7
Heliox 80/20	80/20	25	~20.0
Air	(N ₂ /O ₂)	25	18.6

Note: Viscosity of mixtures can be complex to calculate and is best determined experimentally. The value for **Heliox** 80/20 is an approximation.

Helium has a thermal conductivity that is significantly higher than that of nitrogen or oxygen.[3] [9] This means **heliox** mixtures conduct heat more effectively. This property is particularly important in hyperbaric environments, such as deep-sea diving, where the high thermal conductivity of helium can lead to increased body heat loss.[3] In medical applications, this property does not typically pose a significant clinical challenge.

Table 3: Thermal Conductivity of Common Gases

Gas	Thermal Conductivity (W/m·K) at 25°C
Helium	0.1513
Oxygen	0.0266
Nitrogen	0.0258
Air	0.0262

Note: The thermal conductivity of a mixture will vary with the concentration of its components. [3]

The specific heat capacity of helium is very high. This property, combined with thermal conductivity, influences the heat transfer characteristics of the gas mixture. Equations have been derived to describe the specific heat of helium-oxygen mixtures as a function of temperature, pressure, and helium content.[3]

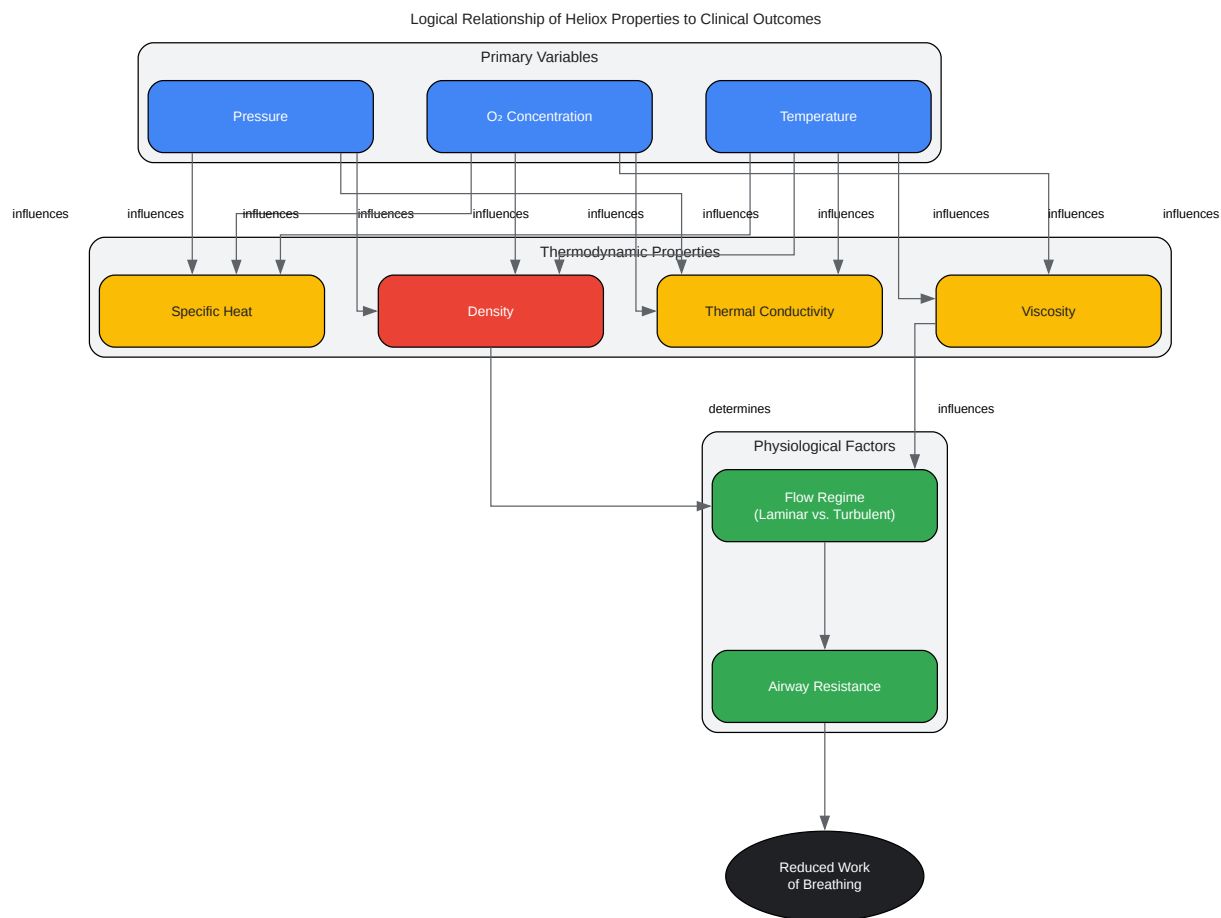
Table 4: Specific Heat Capacity of Helium and Oxygen at Constant Pressure (Cp)

Gas	Molar Mass (g/mol)	Gas Constant (R) (kJ/kg·K)	Specific Heat (Cp) (kJ/kg·K) at 300K
Helium	4.003	2.0771	5.1926
Oxygen	31.999	0.2598	0.918

Source: Adapted from standard thermodynamic tables.[10][11]

Logical Relationships and Therapeutic Implications

The interplay between the physical properties of **heliox** and physiological principles underpins its therapeutic use. The primary variables of gas composition, temperature, and pressure dictate the thermodynamic properties, which in turn affect the work of breathing.



[Click to download full resolution via product page](#)

Caption: Relationship between variables, properties, and clinical outcome.

Experimental Protocols for Property Determination

Accurate measurement of the thermodynamic properties of gas mixtures is essential for validating theoretical models and ensuring clinical efficacy. Standardized experimental protocols are employed for this purpose.

The transient hot-wire (THW) method is a highly accurate and widely used technique for measuring the thermal conductivity of gases and liquids.^[12] It avoids issues with convection, which can skew results in other methods.^[12]

Protocol Summary:

- **Apparatus:** The core of the apparatus consists of one or two thin platinum wires stretched vertically within a pressure-sealed vessel containing the gas mixture.^{[13][14]} These wires act as both a heating element and a resistance thermometer.^[12]
- **Principle:** A step voltage is applied to the wire, causing it to heat up. The rate at which the wire's temperature increases over a short period (typically ~1 second) is precisely measured by monitoring its change in electrical resistance.^[12]
- **Data Acquisition:** High-speed data acquisition systems record the voltage and current to calculate the temperature rise as a function of time.^[15]
- **Calculation:** The thermal conductivity of the surrounding gas is determined from the slope of the temperature rise versus the logarithm of time. The method is based on a well-established theoretical model of heat conduction from a linear source.^{[15][16]}
- **Calibration & Corrections:** The THW method has the advantage of not requiring calibration.^[12] However, corrections are applied to account for non-ideal conditions.^[15]

Gas viscosity can be measured using several techniques, including transpiration methods like the capillary tube viscometer, which relies on Poiseuille's law.^[17]

Protocol Summary (Capillary Tube Method):

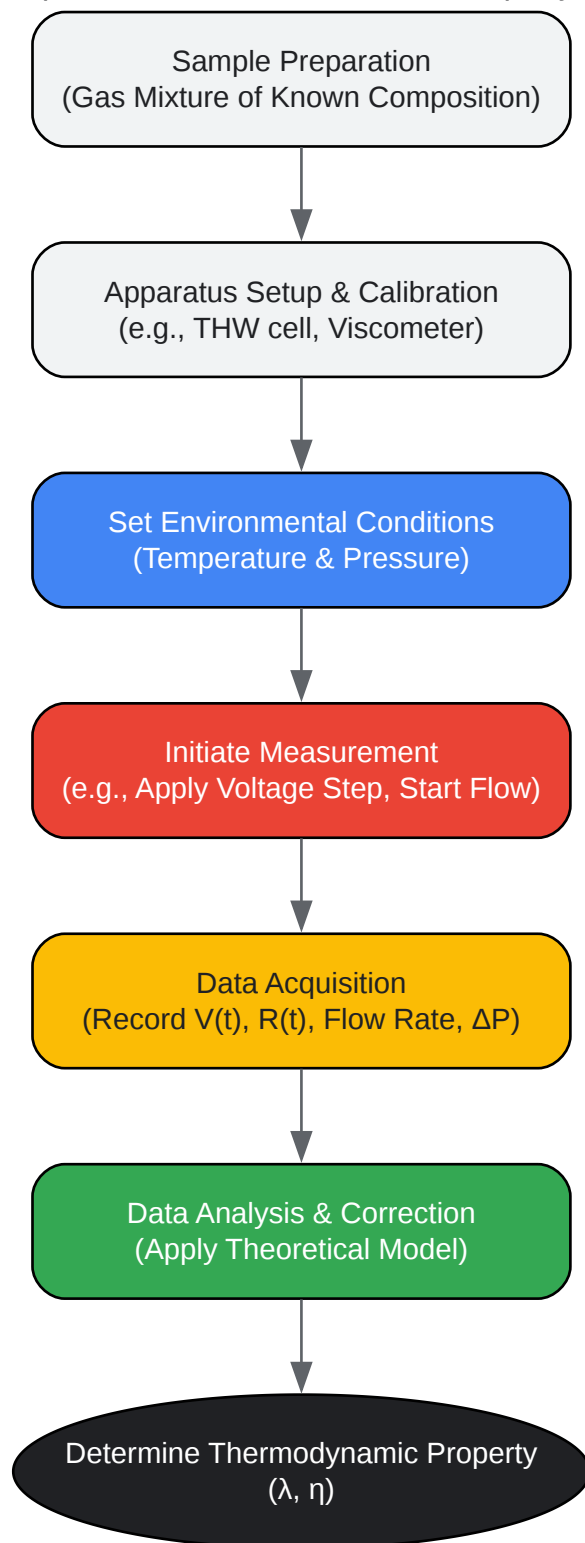
- **Apparatus:** A constant temperature bath, a gas reservoir, a capillary tube of known dimensions (radius and length), and a system to measure the volume flow rate and pressure

differential across the capillary.[17]

- Procedure: The helium-oxygen mixture is allowed to flow through the capillary tube under a constant, known pressure difference.[17]
- Measurement: The volume of gas that flows through the tube in a given time is measured.
- Calculation: Poiseuille's equation, which relates flow rate, pressure drop, and fluid viscosity, is used to calculate the absolute viscosity of the gas mixture.[17]
- Calibration: To minimize errors from irregularities in the capillary's dimensions, the apparatus is often calibrated using a reference gas with a precisely known viscosity.[17]

The diagram below illustrates a generalized workflow for these types of experimental determinations.

Generalized Experimental Workflow for Gas Property Measurement

[Click to download full resolution via product page](#)

Caption: General workflow for experimental property determination.

This guide provides foundational data and methodologies for professionals working with helium-oxygen mixtures. The provided tables offer quick reference values, while the detailed protocols and diagrams illustrate the scientific principles underlying the measurement and application of these unique therapeutic gases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UpToDate 2018 [doctorabad.com]
- 2. my.clevelandclinic.org [my.clevelandclinic.org]
- 3. witpress.com [witpress.com]
- 4. teikyomedicaljournal.com [teikyomedicaljournal.com]
- 5. Heliox - Wikipedia [en.wikipedia.org]
- 6. Helium–Oxygen Mixture Model for Particle Transport in CT-Based Upper Airways - PMC [pmc.ncbi.nlm.nih.gov]
- 7. theengineeringmindset.com [theengineeringmindset.com]
- 8. The use of heliox in critical care - PMC [pmc.ncbi.nlm.nih.gov]
- 9. industrialphysics.com [industrialphysics.com]
- 10. akademik.adu.edu.tr [akademik.adu.edu.tr]
- 11. cecs.wright.edu [cecs.wright.edu]
- 12. Transient hot wire method - Wikipedia [en.wikipedia.org]
- 13. Measurement of the thermal conductivity of gases by the transient hot-wire method | Semantic Scholar [semanticscholar.org]
- 14. tandfonline.com [tandfonline.com]
- 15. fsr.ecm.uwa.edu.au [fsr.ecm.uwa.edu.au]
- 16. Transient-Hot-Wire method method for determining thermal conductivity (THW) | tec-science [tec-science.com]

- 17. users.metu.edu.tr [users.metu.edu.tr]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Helium-Oxygen Mixtures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219071#thermodynamic-properties-of-helium-oxygen-mixtures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com